

Application Note: PKC ι -IN-2 Cell-Based Assay Design for Drug Discovery

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Compound of Interest

Compound Name: PKC ι -IN-2

Cat. No.: B11928724

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Introduction

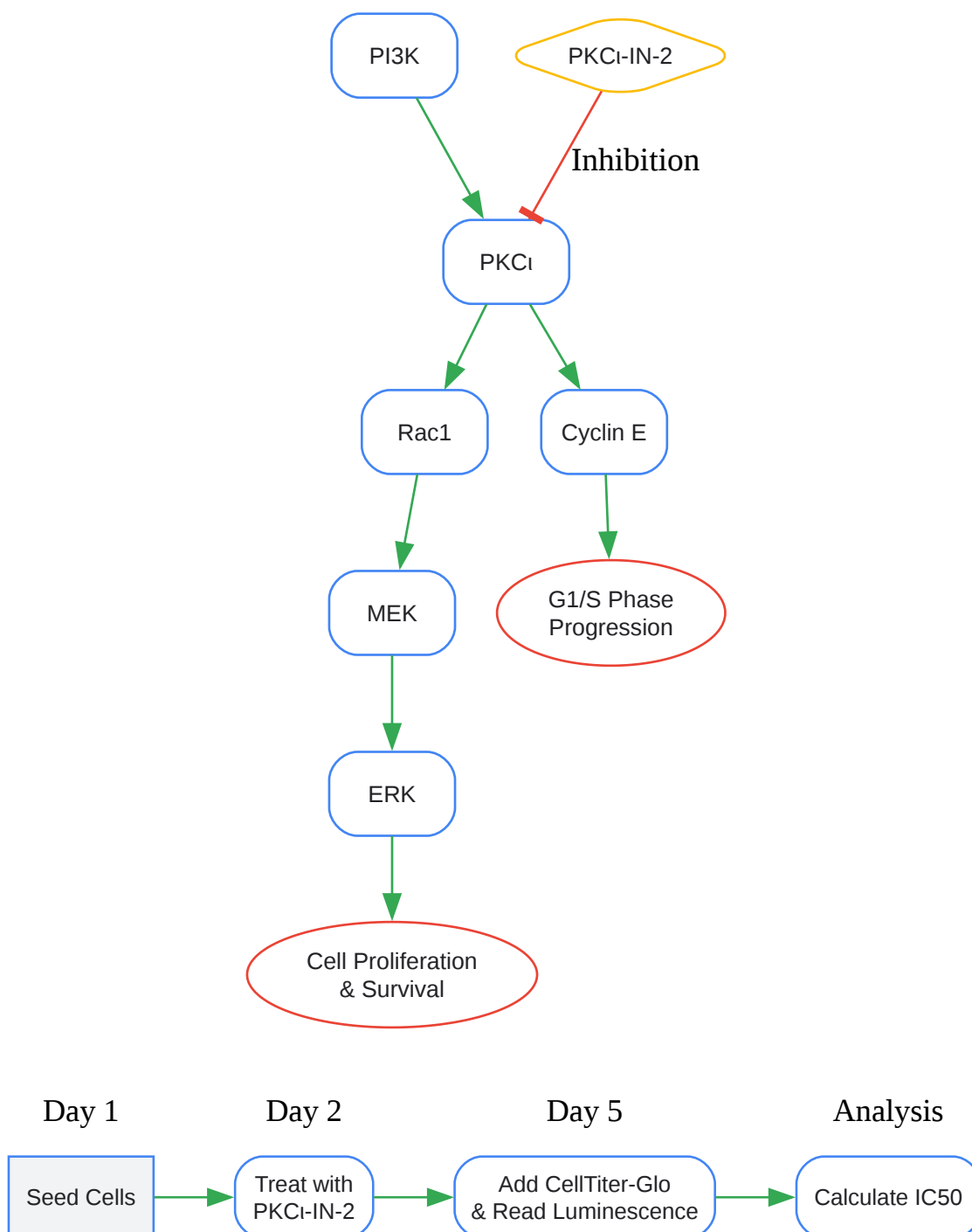
Protein Kinase C iota (PKC ι), an atypical member of the PKC family, has emerged as a significant therapeutic target in oncology.[1][2] Overexpressed in a variety of human cancers, including non-small cell lung cancer (NSCLC), ovarian, and pancreatic cancer, PKC ι plays a crucial role in driving tumor cell proliferation, survival, and invasion.[1][2] Its oncogenic activity is mediated through key signaling pathways, most notably the Rac1-MEK/ERK and PI3K/cyclin E cascades.[3][4] Consequently, the development of potent and selective PKC ι inhibitors is a promising strategy for cancer therapy.

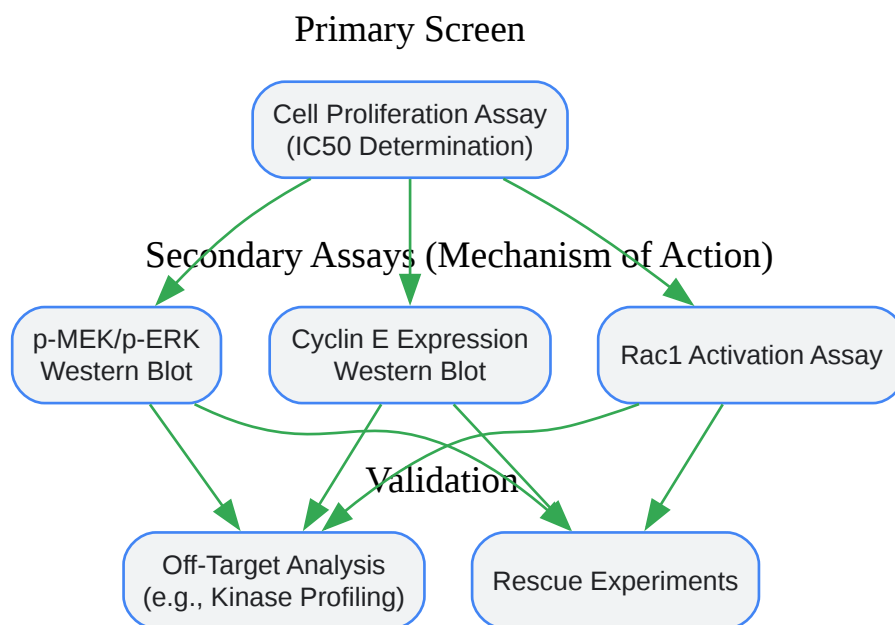
PKC ι -IN-2 is a potent inhibitor of PKC ι with a reported IC₅₀ of 2.8 nM in biochemical assays. This application note provides detailed protocols for a suite of cell-based assays designed to characterize the cellular activity and selectivity of PKC ι -IN-2 and other potential PKC ι inhibitors. These assays are essential for validating on-target activity, determining cellular potency, and assessing downstream functional effects, thereby providing a robust framework for advancing drug discovery programs targeting PKC ι .

Signaling Pathways and Experimental Logic

The assays described herein are designed to probe key nodes of the PKC α signaling network. The primary signaling axes targeted for investigation are the PKC α -Rac1-MEK-ERK pathway, critical for cell proliferation and transformation, and the PKC α -Cyclin E pathway, which governs cell cycle progression.

The experimental workflow is designed to first confirm the cellular potency of the inhibitor in a cell line with high PKC α expression. Subsequently, downstream signaling events are interrogated to confirm on-target effects and elucidate the mechanism of action.





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References

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